

JNJ-10397049 stability and storage best practices

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Compound of Interest

Compound Name: JNJ-10397049

Cat. No.: B1672992

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JNJ-10397049 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information on the stability and storage of **JNJ-10397049**, along with troubleshooting guides and frequently asked questions to ensure the successful execution of experiments.

Stability and Storage Data

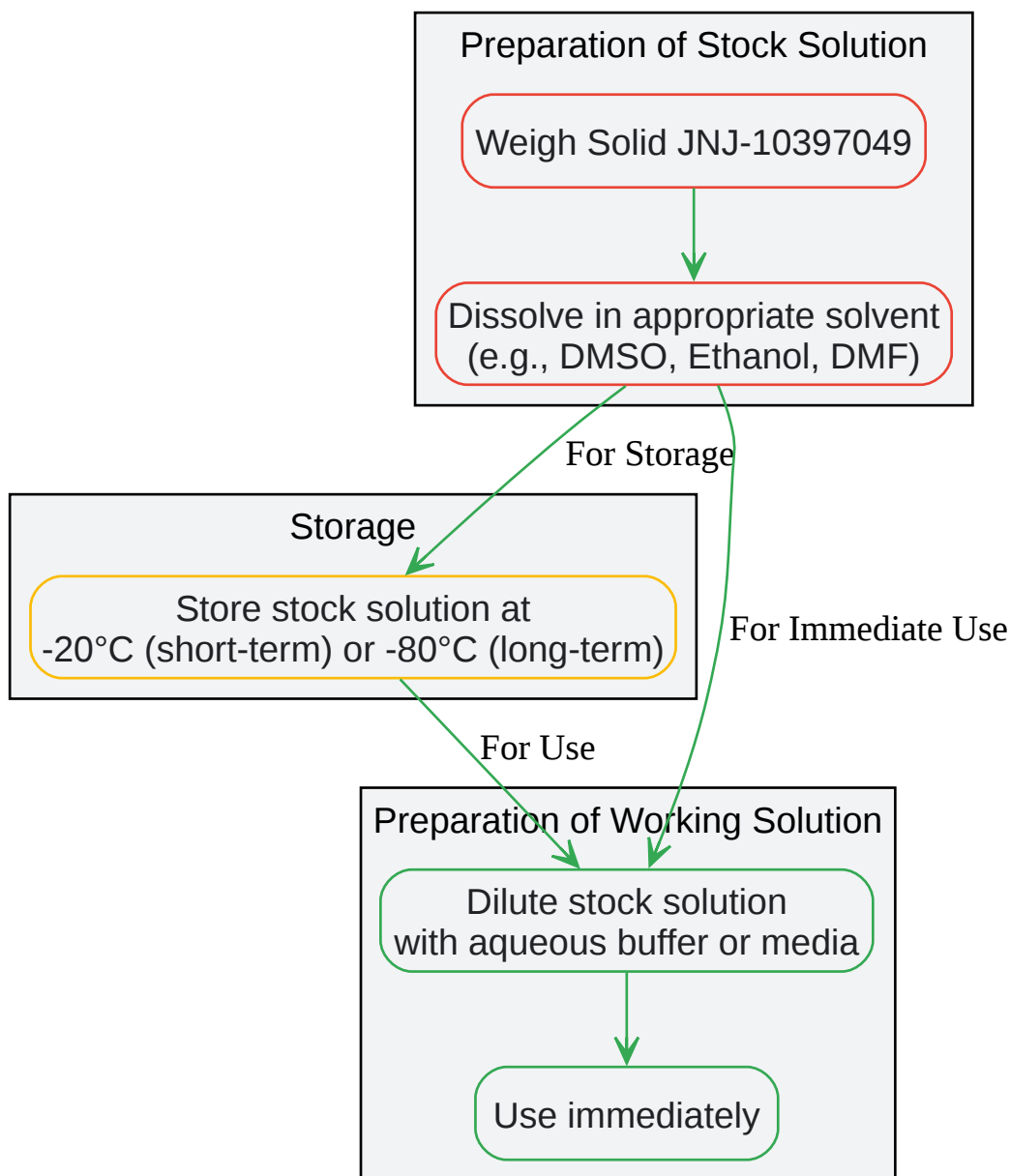
Proper storage and handling are critical for maintaining the integrity and activity of **JNJ-10397049**. The following table summarizes the recommended storage conditions and stability information for the compound in both solid form and in solution.

Form	Storage Temperature	Duration	Notes
Solid (Powder)	-20°C	≥ 4 years[1][2]	Long-term storage is recommended at this temperature.
3 years[3]			
+4°C	2 years[3]	Suitable for shorter-term storage.[4]	
In Solvent (Stock Solutions)			
In DMSO	-80°C	2 years[3]	Recommended for long-term storage of stock solutions.
-20°C	1 year[3]	Suitable for shorter-term storage of stock solutions.	
In Ethanol	Information not available		
In DMF	Information not available		
Aqueous Solutions	Ambient	Not recommended for > 1 day	Aqueous solutions are sparingly soluble and unstable; prepare fresh before use.[2]

Note: The stability of **JNJ-10397049** solutions may be solvent-dependent. It is always recommended to prepare fresh solutions for experiments. For in vivo studies, freshly prepared suspensions are advised.[3] Information regarding stability under light exposure and varying pH conditions is not readily available. Users should consider performing their own stability assessments for specific experimental setups.

Experimental Workflow for Handling JNJ-10397049

The following diagram outlines the recommended workflow for the preparation of **JNJ-10397049** for experimental use.



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